

Technical Support Center: Isonitrosoacetone (INAC) Stability & Storage

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Compound of Interest

Compound Name: Isonitrosoacetone

CAS No.: 17280-41-0

Cat. No.: B3420131

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Executive Summary

Isonitrosoacetone (CAS: 306-44-5), also known as Pyruvaldehyde 1-oxime, is a valuable but labile intermediate used in the synthesis of heterocycles (e.g., imidazoles) and organophosphate antidotes.[1][2][3] Its stability is compromised by three primary vectors: hydrolysis (moisture), oxidation (air), and thermal decomposition.[1]

This guide synthesizes field data and chemical kinetics to provide a self-validating storage protocol. Our goal is to prevent the "browning" degradation cascade that renders the compound useless for high-precision synthesis.[1]

Module 1: Critical Storage Parameters (The Golden Standard)

Do not deviate from these parameters for long-term banking (>30 days).

Parameter	Specification	Scientific Rationale
Temperature	-20°C (± 5°C)	Lowers kinetic energy to inhibit hydrolysis and Beckmann rearrangement.[1]
Atmosphere	Argon (Ar)	Heavier than air; blankets the solid to prevent oxidative browning.[1] Nitrogen is acceptable but less effective for frequent opening.
Container	Amber Glass	Blocks UV light which can catalyze isomerization.[1]
Desiccant	P2O5 or Silica	Hygroscopic nature of oximes requires an anhydrous environment to prevent hydrolysis.
Cap Seal	Parafilm + Tape	Prevents moisture ingress during freezer cycling (condensation).[1]

Module 2: Troubleshooting & Diagnostics (Q&A)

Q1: "My sample has turned from off-white to dark brown. Can I still use it?"

Status:Critical Failure. Analysis: The color shift indicates extensive oxidation and polymerization. The "browning" is likely due to the formation of conjugated degradation products (diazo compounds or polymerized pyruvaldehyde). Action:

- Do not use for sensitive catalysis or GMP synthesis.
- Check Melting Point: If the MP has dropped below 60°C (Standard: ~65-69°C), discard or repurify immediately.

- Safety Note: Degraded oximes can accumulate pressure. Open carefully in a fume hood.

Q2: "The material has clumped into a sticky mass. Is this just moisture?"

Status:Compromised Integrity. Analysis: Yes, this is hygroscopic clumping.[1] Water acts as a catalyst for hydrolysis, reverting the oxime back to Pyruvaldehyde and Hydroxylamine.[1]

Reaction:

Action:

- If the mass is sticky but still white/pale beige: Dry under high vacuum (0.1 mbar) for 4 hours.
- If sticky and yellow/orange: Recrystallize (See Module 3).

Q3: "I need to store this for 6 months. Is -80°C better than -20°C?"

Status:Optimization. Analysis: While -80°C slows kinetics further, it introduces a higher risk of condensation upon thawing.[1] The mechanical stress of freeze-thaw cycles at ultra-low temperatures can also fracture the crystalline lattice, increasing surface area for moisture attack.[1] Recommendation: Stick to -20°C. The critical factor is dryness, not extreme cold.[1]

Module 3: Restoration Protocol (Recrystallization)

Use this protocol if purity drops below 95% or discoloration occurs.[1]

Prerequisites:

- Solvent System: Ethyl Acetate (EtOAc) / Hexanes.
- Equipment: Schlenk line or Rotavap, Vacuum filtration.[1]

Step-by-Step Methodology:

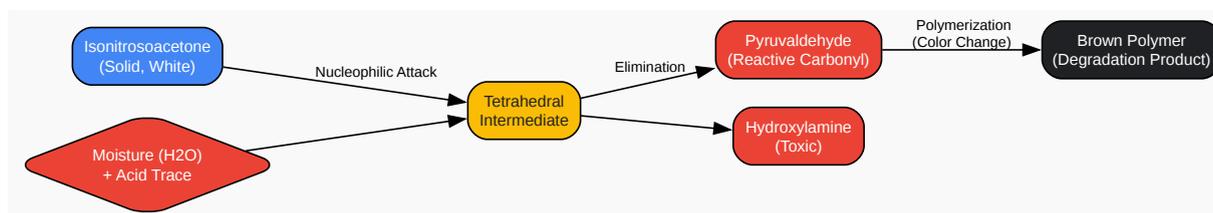
- Dissolution: Dissolve the crude **Isonitrosoacetone** in the minimum amount of warm Ethyl Acetate (~40-45°C). Do not boil aggressively.
- Filtration: If there are dark insoluble particulates (polymers), filter rapidly while warm.

- Precipitation: Slowly add Hexanes dropwise to the warm solution until a slight turbidity (cloudiness) persists.
- Crystallization: Remove from heat. Let it cool to room temperature undisturbed, then move to -20°C for 2 hours.
- Collection: Filter the white crystals. Wash with cold Hexanes.
- Drying: Dry under vacuum (<1 mbar) for 6 hours to remove solvent traces.
- Validation: Verify Melting Point is 65-69°C.

Module 4: Mechanism & Workflow Visualization

Figure 1: The Degradation Cascade

This diagram illustrates why moisture and heat are the enemies of **Isonitrosoacetone**.^[1]

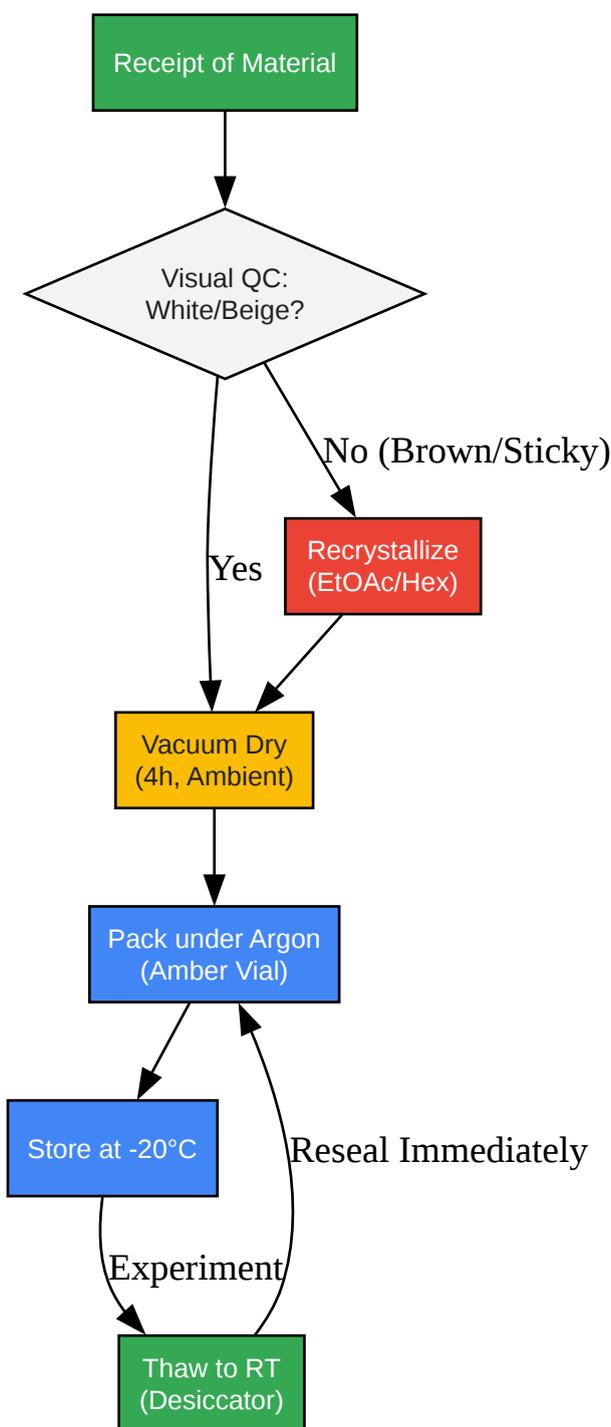


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Caption: Hydrolysis pathway showing the reversion to reactive precursors and subsequent polymerization (Browning).^[1]

Figure 2: The "Chain of Custody" Storage Workflow

Follow this logic flow to ensure sample integrity from receipt to bench.



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Caption: Standard Operating Procedure (SOP) for handling **Isonitrosoacetone** to minimize moisture exposure.

Module 5: Safety & Disposal

- Toxicity: **Isonitrosoacetone** causes skin and serious eye irritation (H315, H319).[1] It may liberate Cyanide-like compounds or NOx upon combustion.[1]
- Disposal: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber. Do not drain dispose.

References

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